

Application Note: Mass Spectrometry

Fragmentation Analysis of Tetrachloropropene

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Compound of Interest

Compound Name: Tetrachloropropene

Cat. No.: B083866

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Introduction

Tetrachloropropene ($C_3H_2Cl_4$) is a chlorinated hydrocarbon of interest in various fields, including environmental monitoring and as a potential intermediate in chemical synthesis. Understanding its behavior under mass spectrometry (MS) analysis is crucial for its accurate identification and quantification. This application note provides a detailed protocol and fragmentation analysis of **tetrachloropropene** using gas chromatography-mass spectrometry (GC-MS) with electron ionization (EI).

Data Presentation

The mass spectrum of 1,2,3,3-tetrachloro-1-propene is characterized by a distinct molecular ion peak and several major fragment ions. The presence of four chlorine atoms results in a characteristic isotopic pattern for the molecular ion and chlorine-containing fragments, owing to the natural abundance of ^{35}Cl and ^{37}Cl isotopes (approximately 3:1 ratio).^{[1][2]} The quantitative data for the principal ions in the EI mass spectrum of 1,2,3,3-tetrachloro-1-propene, as observed in the NIST database, is summarized below.^[3]

Table 1: Principal Mass Spectral Data for 1,2,3,3-Tetrachloro-1-propene

m/z	Proposed Ion Fragment	Relative Intensity (%)	Notes
178	$[\text{C}_3\text{H}_2\text{Cl}_4]^+\bullet$ (M^+)	~20	Molecular ion (with ^{35}Cl)
180	$[\text{C}_3\text{H}_2^{35}\text{Cl}_3^{37}\text{Cl}]^+\bullet$	~26	M+2 isotope peak
182	$[\text{C}_3\text{H}_2^{35}\text{Cl}_2^{37}\text{Cl}_2]^+\bullet$	~12	M+4 isotope peak
143	$[\text{C}_3\text{H}_2\text{Cl}_3]^+$	~100	Base Peak, loss of a Cl radical
108	$[\text{C}_3\text{H}_2\text{Cl}_2]^+\bullet$	~45	Loss of Cl_2
73	$[\text{C}_3\text{H}_2\text{Cl}]^+$	~30	Loss of Cl and subsequently HCl

Note: Relative intensities are approximate and were manually extracted from the NIST Mass Spectrometry Data Center spectrum image for 1-Propene, 1,2,3,3-tetrachloro-.^[3] The characteristic isotopic cluster for four chlorine atoms is observable in the molecular ion region.

Experimental Protocols

This section outlines a general protocol for the GC-MS analysis of **tetrachloropropene**.

Sample Preparation

For the analysis of **tetrachloropropene** in an organic matrix, a simple dilution with a volatile organic solvent is typically sufficient.

- **Solvent Selection:** Use a high-purity, volatile organic solvent such as hexane, dichloromethane, or ethyl acetate.
- **Dilution:** Prepare a stock solution of the **tetrachloropropene** standard in the chosen solvent. Create a series of dilutions to establish a calibration curve. For unknown samples, dilute an aliquot in the same solvent to a concentration expected to be within the calibration range.
- **Filtration (if necessary):** If the sample contains particulate matter, filter it through a 0.22 μm PTFE syringe filter to prevent contamination of the GC inlet and column.

- Vialing: Transfer the final diluted sample into a 2 mL autosampler vial with a PTFE-lined cap.

GC-MS Instrumentation and Conditions

The following parameters are recommended for the analysis of **tetrachloropropene**.

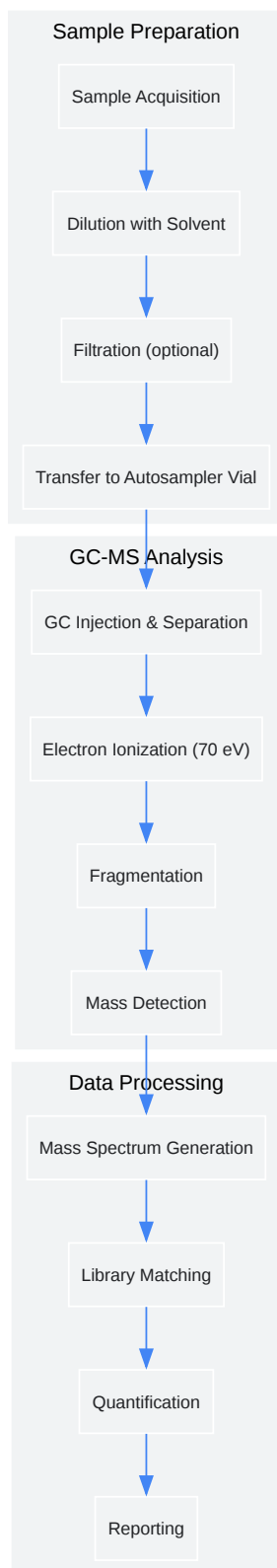
Table 2: GC-MS Parameters

Parameter	Setting
Gas Chromatograph	
GC System	Agilent 8890 GC or equivalent
Column	DB-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent non-polar capillary column
Inlet Temperature	250 °C
Injection Volume	1 μ L
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature 50 °C, hold for 2 min, ramp at 10 °C/min to 280 °C, hold for 5 min
Mass Spectrometer	
MS System	Agilent 5977B MSD or equivalent
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Mass Range	m/z 40-300
Scan Mode	Full Scan

Mandatory Visualization

Fragmentation Pathway of Tetrachloropropene

The fragmentation of 1,2,3,3-**tetrachloropropene** upon electron ionization is initiated by the removal of an electron to form the molecular ion. Subsequent fragmentation occurs through the loss of chlorine atoms and other neutral species.



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